

5-Amino-1,3-dimethyl-4-nitropyrazole: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Amino-1,3-dimethyl-4-nitropyrazole

Cat. No.: B1597495

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CAS Number: 76689-64-0

Introduction: Unveiling a Versatile Heterocyclic Scaffold

5-Amino-1,3-dimethyl-4-nitropyrazole is a multifaceted heterocyclic compound characterized by a pyrazole core bearing an amino group at the 5-position, a nitro group at the 4-position, and methyl groups at the 1 and 3 positions. This unique arrangement of functional groups imparts a distinct combination of electronic and steric properties, making it a molecule of significant interest to researchers in medicinal chemistry and materials science. The pyrazole ring is a well-established pharmacophore found in numerous clinically approved drugs, valued for its metabolic stability and ability to participate in various non-covalent interactions. The introduction of a nitro group, a potent electron-withdrawing moiety, alongside an electron-donating amino group, creates a push-pull system that profoundly influences the molecule's reactivity, spectroscopic characteristics, and potential biological activity. This guide provides an in-depth technical overview of **5-Amino-1,3-dimethyl-4-nitropyrazole**, intended for researchers, scientists, and drug development professionals.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical and spectroscopic properties of **5-Amino-1,3-dimethyl-4-nitropyrazole** is fundamental for its application in research and development.

Key Physicochemical Data

Property	Value	Source
CAS Number	76689-64-0	[1]
Molecular Formula	C ₅ H ₈ N ₄ O ₂	[1]
Molecular Weight	156.14 g/mol	[1]
Melting Point	136-138 °C	[1]
Boiling Point	327.3 °C at 760 mmHg	[1]
Density	1.55 g/cm ³	[1]
Flash Point	151.8 °C	[1]
Appearance	Expected to be a solid	N/A

Spectroscopic Characterization: A Window into Molecular Structure

While a dedicated, published spectrum for **5-Amino-1,3-dimethyl-4-nitropyrazole** is not readily available, its spectral characteristics can be reliably predicted based on the analysis of closely related pyrazole derivatives.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the two methyl groups and the amino protons. The N-methyl group will likely appear as a singlet, as will the C-methyl group, though at a different chemical shift. The amino (NH₂) protons typically present as a broad singlet, with its chemical shift being sensitive to solvent and concentration.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will reveal signals for the two methyl carbons, as well as the three carbons of the pyrazole ring. The carbon atom attached to the nitro group is expected to be significantly downfield due to the strong electron-withdrawing effect.
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by stretching vibrations of the N-H bonds of the amino group, typically in the range of 3300-3500 cm⁻¹. Asymmetric and

symmetric stretching of the nitro (NO_2) group will give rise to strong absorptions, usually around $1500\text{-}1560\text{ cm}^{-1}$ and $1300\text{-}1370\text{ cm}^{-1}$, respectively. C-H stretching of the methyl groups will be observed around $2900\text{-}3000\text{ cm}^{-1}$.

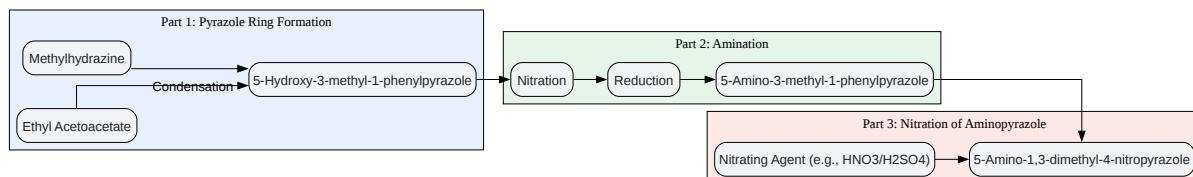
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the compound's molecular weight. Fragmentation patterns would likely involve the loss of the nitro group and other characteristic cleavages of the pyrazole ring.

Synthesis and Reactivity: Forging and Functionalizing the Core

The synthesis of 5-aminoypyrazole derivatives is a well-trodden path in organic chemistry, with several robust methods available.^[5] A common and efficient approach involves the cyclocondensation of a β -ketonitrile with a hydrazine derivative.

Proposed Synthetic Workflow

A plausible synthetic route to **5-Amino-1,3-dimethyl-4-nitropyrazole** would likely begin with the synthesis of the corresponding 5-amino-1,3-dimethylpyrazole, followed by nitration.



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Caption: Proposed synthetic workflow for **5-Amino-1,3-dimethyl-4-nitropyrazole**.

Experimental Protocol: A General Guideline for Synthesis of 5-Aminopyrazoles

The following is a generalized, multi-component reaction protocol for the synthesis of 5-aminopyrazole-4-carbonitrile derivatives, which can be adapted for the synthesis of **5-Amino-1,3-dimethyl-4-nitropyrazole** by selecting appropriate starting materials.[6][7]

- **Reaction Setup:** In a round-bottom flask, combine the aldehyde derivative (1 mmol), malononitrile (1 mmol), and the hydrazine derivative (1 mmol) in a suitable solvent such as ethanol or a water/ethanol mixture.
- **Catalyst Addition:** Introduce a catalytic amount of a suitable catalyst. Green chemistry approaches have utilized novel catalysts such as alumina-silica-supported MnO₂ or modified layered double hydroxides.[6][7]
- **Reaction Conditions:** Stir the reaction mixture at a specified temperature (e.g., 55 °C) for the required duration (typically 15-30 minutes).[6]
- **Monitoring:** Track the progress of the reaction using Thin Layer Chromatography (TLC).
- **Workup and Purification:** Upon completion, cool the reaction mixture to room temperature. If a solid product precipitates, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure, and the crude product is purified by recrystallization or column chromatography.

Reactivity of the 5-Aminopyrazole Scaffold

The 5-aminopyrazole core is a versatile building block for the synthesis of a wide array of fused heterocyclic systems.[8][9] The amino group can act as a nucleophile, participating in reactions such as acylation and condensation with carbonyl compounds.[8] The pyrazole ring itself can undergo electrophilic substitution, although the positions of substitution are directed by the existing substituents. The presence of both an activating amino group and a deactivating nitro group in **5-Amino-1,3-dimethyl-4-nitropyrazole** suggests a complex reactivity profile that can be exploited for further chemical modifications.

Potential Applications: From Therapeutics to Energetic Materials

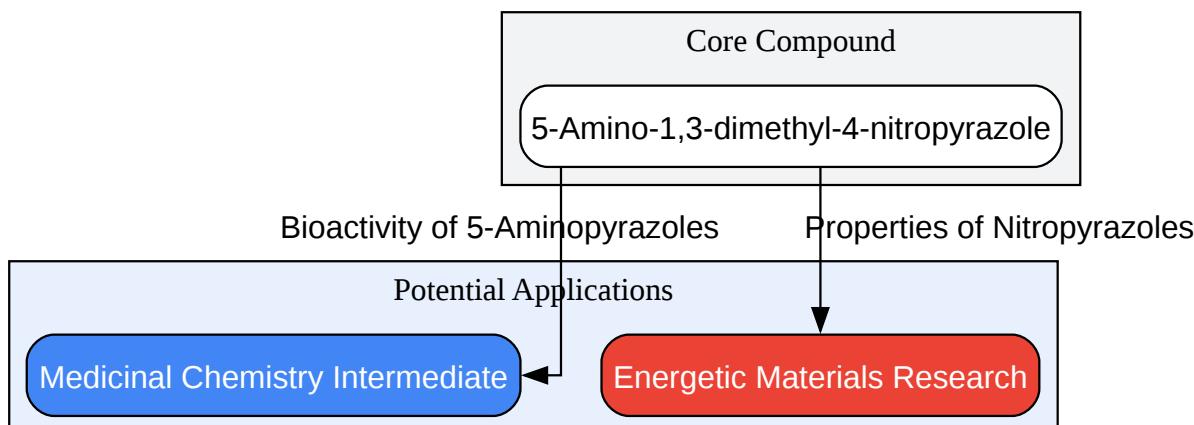
The unique structural features of **5-Amino-1,3-dimethyl-4-nitropyrazole** position it as a compound with potential applications in diverse fields.

Medicinal Chemistry

The broader class of 5-aminopyrazoles has demonstrated a wide range of biological activities, including anti-inflammatory, anticancer, antibacterial, and antifungal properties.[\[10\]](#) The pyrazole scaffold is a privileged structure in drug discovery. The introduction of a nitro group can sometimes enhance the biological activity of heterocyclic compounds.[\[11\]](#) Therefore, **5-Amino-1,3-dimethyl-4-nitropyrazole** could serve as a valuable intermediate for the synthesis of novel therapeutic agents.

Energetic Materials

Nitropyrazoles are a significant area of research in the field of energetic materials.[\[5\]](#) The introduction of nitro groups into the pyrazole ring increases the compound's density, heat of formation, and oxygen balance, which are critical parameters for energetic performance.[\[5\]\[12\]](#) The presence of an amino group can also influence the sensitivity and thermal stability of the compound.[\[5\]](#) Related compounds like 5-amino-3,4-dinitropyrazole have been investigated as promising energetic materials with a good balance of performance and low sensitivity.[\[13\]\[14\]](#) The thermal decomposition of nitropyrazoles is a key area of study to understand their energy release mechanisms.[\[15\]\[16\]\[17\]\[18\]](#)



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Caption: Potential application areas for **5-Amino-1,3-dimethyl-4-nitropyrazole**.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **5-Amino-1,3-dimethyl-4-nitropyrazole**.

Hazard Identification

A Material Safety Data Sheet (MSDS) for **5-Amino-1,3-dimethyl-4-nitropyrazole** indicates that it should be handled with care.^[19] While specific hazard statements are not detailed, related aminopyrazole compounds are known to cause skin and eye irritation and may cause respiratory irritation.^[20]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

- First Aid:
 - In case of skin contact: Wash off with soap and plenty of water.[19]
 - In case of eye contact: Rinse cautiously with water for several minutes.[20]
 - If inhaled: Move the person into fresh air.[19]
 - If swallowed: Seek medical attention.

Conclusion and Future Outlook

5-Amino-1,3-dimethyl-4-nitropyrazole is a chemically intriguing molecule with a rich potential for exploration. Its synthesis is achievable through established methodologies in heterocyclic chemistry, and its unique substitution pattern offers a platform for further functionalization. The dual potential for application in both medicinal chemistry as a scaffold for bioactive compounds and in materials science as an energetic material makes it a compelling target for further research. Future investigations should focus on the development of a scalable and efficient synthesis, a comprehensive characterization of its physicochemical and energetic properties, and an exploration of its biological activity profile. As our understanding of the structure-property relationships in nitrated heterocyclic systems grows, compounds like **5-Amino-1,3-dimethyl-4-nitropyrazole** will undoubtedly play a significant role in the advancement of both therapeutic and material sciences.

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- To cite this document: BenchChem. [5-Amino-1,3-dimethyl-4-nitropyrazole: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1597495#cas-number-for-5-amino-1-3-dimethyl-4-nitropyrazole>]

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